

# What are the physical and chemical properties of 7-Methoxybenzofuran-2-carboxylic acid?

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 7-Methoxybenzofuran-2-carboxylic acid

Cat. No.: B1585203

[Get Quote](#)

## An In-depth Technical Guide to 7-Methoxybenzofuran-2-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**7-Methoxybenzofuran-2-carboxylic acid**, a derivative of the benzofuran scaffold, is a molecule of significant interest in medicinal chemistry and materials science.<sup>[1][2]</sup> The benzofuran core is a versatile structural framework found in numerous natural products and synthetic compounds exhibiting a wide array of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.<sup>[1][2][3]</sup> The strategic placement of the methoxy and carboxylic acid groups on this heterocyclic system provides valuable handles for chemical modification, enabling the exploration of structure-activity relationships (SAR) and the development of novel therapeutic agents and functional materials.<sup>[2]</sup> This guide provides a comprehensive overview of the physical and chemical properties of **7-Methoxybenzofuran-2-carboxylic acid**, its synthesis, and key analytical techniques for its characterization.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. These properties govern its solubility, stability, and

interactions with biological systems.

## Structural and General Properties

Below is a summary of the key identifiers and structural properties for **7-Methoxybenzofuran-2-carboxylic acid**.

Property	Value	Source
IUPAC Name	7-methoxy-1-benzofuran-2-carboxylic acid	<a href="#">[4]</a>
CAS Number	4790-79-8	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C10H8O4	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	192.17 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Beige solid	<a href="#">[7]</a>
SMILES	<chem>COc1=CC(=O)C=C2=C1C=C2</chem> <chem>C(O)=O</chem>	<a href="#">[4]</a>
InChIKey	UOCNTRAAJNWNDND- UHFFFAOYSA-N	<a href="#">[4]</a>

## Tabulated Physical Properties

The following table summarizes the key physical properties of **7-Methoxybenzofuran-2-carboxylic acid**.

Physical Property	Value	Remarks	Source
Melting Point	221-223 °C	[5]	
Boiling Point	288.14 °C	Rough estimate	[5]
Solubility	Data not readily available in searched sources. Generally, carboxylic acids have limited solubility in water but are soluble in organic solvents like ethanol, acetone, and DMSO.		
pKa	Data not readily available. As a carboxylic acid, it is expected to be a weak acid.[8]		

## Synthesis and Reactivity

The synthesis of benzofuran-2-carboxylic acids can be achieved through various synthetic routes. A common and efficient method is the Perkin rearrangement of 3-halocoumarins.

### Perkin Rearrangement for Synthesis

The Perkin rearrangement provides a robust method for converting 3-halocoumarins into benzofuran-2-carboxylic acids.[9] This reaction is typically base-catalyzed and involves the fission of the coumarin ring followed by an intramolecular nucleophilic attack to form the benzofuran ring.[9] Microwave-assisted protocols have been shown to significantly reduce reaction times and improve yields.[9]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ijpbs.com](http://ijpbs.com) [ijpbs.com]
- 2. 6-Methoxy-2-methylbenzofuran-3-carboxylic Acid|CAS 103986-33-0 [[benchchem.com](http://benchchem.com)]
- 3. [benchchem.com](http://benchchem.com) [benchchem.com]
- 4. 7-METHOXY-1-BENZOFURAN-2-CARBOXYLIC ACID | CAS 4790-79-8 [[matrix-fine-chemicals.com](http://matrix-fine-chemicals.com)]
- 5. 7-Methoxybenzofuran-2-carboxylic acid CAS#: 4790-79-8 [[chemicalbook.com](http://chemicalbook.com)]
- 6. [2abiotech.net](http://2abiotech.net) [2abiotech.net]
- 7. [assets.thermofisher.com](http://assets.thermofisher.com) [assets.thermofisher.com]
- 8. [rroij.com](http://rroij.com) [rroij.com]
- 9. Expedited Synthesis of Benzofuran-2-Carboxylic Acids via Microwave-Assisted Perkin Rearrangement Reaction - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [What are the physical and chemical properties of 7-Methoxybenzofuran-2-carboxylic acid?]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585203#what-are-the-physical-and-chemical-properties-of-7-methoxybenzofuran-2-carboxylic-acid>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)